

Addressing bleeding and migration of Pigment Red 170 in plastics

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Compound of Interest

Compound Name: PIGMENT RED 170

Cat. No.: B1581009

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Technical Support Center: Pigment Red 170

This technical support center provides troubleshooting guidance and frequently asked questions to address challenges related to bleeding and migration of **Pigment Red 170** in plastic applications.

Troubleshooting Guide

Issue: Pigment Red 170 is bleeding or migrating in flexible PVC.

Q1: What are the initial steps to diagnose the cause of **Pigment Red 170** bleeding in my flexible PVC formulation?

A1: The initial step is to systematically evaluate the components of your formulation and the processing conditions. Key areas to investigate include the type and concentration of the plasticizer, the processing temperature, and the grade of **Pigment Red 170** being used. Migration in flexible PVC is often linked to the partial solubility of the pigment in the plasticizer, which is exacerbated at elevated temperatures.

Q2: I suspect the plasticizer is the primary cause of bleeding. What are my options?

A2: If you suspect the plasticizer is the culprit, consider the following actions:

- **Reduce Plasticizer Concentration:** Evaluate if the concentration of the plasticizer can be reduced while still achieving the desired flexibility.
- **Select a Different Plasticizer:** Plasticizers with higher molecular weights and lower polarity tend to cause less pigment migration. Consider replacing a portion or all of the existing plasticizer with a more compatible option.
- **Compatibility Study:** Conduct a systematic study to evaluate the compatibility of **Pigment Red 170** with different plasticizers.

Q3: Can the grade of **Pigment Red 170** affect its migration in flexible PVC?

A3: Yes, the grade of **Pigment Red 170** can significantly impact its migration resistance. **Pigment Red 170** is available in different crystal forms, such as the F3RK (opaque) and F5RK (transparent) types. The F3RK grade is generally more stable and exhibits better resistance to bleeding in plasticized PVC compared to the F5RK grade. Additionally, surface-treated grades of **Pigment Red 170** are available, which are designed for improved migration resistance.

Q4: How do processing temperatures influence the bleeding of **Pigment Red 170** in flexible PVC?

A4: Higher processing temperatures can increase the solubility of **Pigment Red 170** in the plasticizer, leading to increased migration and bleeding. It is crucial to optimize the processing temperature to the lowest possible point that still allows for proper melting and mixing of the compound.

Issue: I am observing blooming of **Pigment Red 170** on the surface of polyolefin parts.

Q1: What is the difference between bleeding and blooming?

A1: Bleeding is the migration of a pigment into an adjacent material, causing discoloration. Blooming is the migration of a pigment to the surface of the plastic, forming a visible deposit.

Q2: What are the common causes of **Pigment Red 170** blooming in polyolefins (PE, PP)?

A2: Blooming of **Pigment Red 170** in polyolefins is often attributed to:

- **High Pigment Concentration:** Exceeding the saturation point of the pigment in the polymer can lead to blooming.
- **Processing Temperature:** High processing temperatures can cause the pigment to dissolve in the polymer melt. Upon cooling, the pigment may recrystallize on the surface.
- **Incompatibility:** Poor compatibility between the pigment and the polyolefin can also contribute to blooming.
- **Additives:** Certain additives in the formulation can influence pigment migration.

Q3: How can I prevent **Pigment Red 170** from blooming in my polyolefin application?

A3: To mitigate blooming, consider the following:

- **Optimize Pigment Loading:** Use the minimum amount of **Pigment Red 170** necessary to achieve the desired color.
- **Control Processing Temperatures:** Avoid excessive processing temperatures.
- **Improve Dispersion:** Ensure the pigment is well-dispersed in the polymer matrix. The use of a high-quality masterbatch can aid in achieving uniform dispersion.
- **Consider Surface-Treated Pigments:** Pigments with surface treatments can exhibit improved compatibility and reduced blooming.

Frequently Asked Questions (FAQs)

Q1: What is **Pigment Red 170**?

A1: **Pigment Red 170** is a synthetic organic pigment belonging to the naphthol AS pigment family. It is known for its bright, bluish-red shade and good lightfastness and weather resistance. It is widely used in plastics, coatings, and inks.

Q2: What are the different grades of **Pigment Red 170**?

A2: **Pigment Red 170** is commercially available in two primary crystal modifications:

- F3RK: An opaque, more yellowish-red shade with better hiding power and higher stability, making it more suitable for applications where bleed resistance is critical, such as in flexible PVC.
- F5RK: A transparent, more bluish-red shade.

Q3: What are bleeding and migration in the context of pigments in plastics?

A3: Bleeding refers to the transfer of color from a pigmented plastic to another material that it is in contact with. Migration is a broader term that describes the movement of the pigment within the plastic matrix, which can lead to bleeding or blooming (the appearance of the pigment on the plastic's surface).

Q4: Which plastic types are most susceptible to **Pigment Red 170** migration?

A4: Plasticized PVC is particularly prone to **Pigment Red 170** migration due to the interaction between the pigment and the plasticizers. While less common, migration can also occur in polyolefins under certain conditions, such as high pigment loading and processing temperatures.

Q5: Are there modified versions of **Pigment Red 170** with improved migration resistance?

A5: Yes, research has shown that surface modification of **Pigment Red 170** can significantly enhance its resistance to migration. Coating the pigment particles with inorganic materials like silica, alumina, or kaolin can create a barrier that reduces the interaction between the pigment and the surrounding polymer matrix and plasticizers. These surface-treated pigments often exhibit improved thermal stability and solvent resistance.

Q6: How can I test for the bleeding and migration of **Pigment Red 170** in my plastic parts?

A6: The standard test method for determining the bleeding characteristics of pigments is ASTM D279. This standard outlines two procedures: one for direct solvent extraction and another for overstripping a pigmented film with a white coating to observe color migration.

Data Presentation

Table 1: General Properties and Resistance of **Pigment Red 170** Grades

Property	Pigment Red 170 F3RK (Opaque)	Pigment Red 170 F5RK (Transparent)
Shade	Yellowish Red	Bluish Red
Hiding Power	High	Low
Heat Stability	Up to 250°C	Up to 250°C
Light Fastness (Full Shade)	7-8	7
Migration Resistance in Plasticized PVC	Good	Fair to Poor
Bleeding Resistance in Stoving Enamels	Good	Fair

Note: The values presented are typical and can vary depending on the specific manufacturer and the formulation in which the pigment is used.

Table 2: Troubleshooting Summary for **Pigment Red 170** Migration

Issue	Potential Cause	Recommended Action
Bleeding in Flexible PVC	High plasticizer concentration	Reduce plasticizer level
Incompatible plasticizer	Switch to a higher molecular weight or less polar plasticizer	
High processing temperature	Optimize and lower the processing temperature	
Incorrect pigment grade	Use Pigment Red 170 F3RK or a surface-treated grade	
Blooming in Polyolefins	High pigment concentration	Reduce pigment loading
Poor pigment dispersion	Improve mixing or use a high-quality masterbatch	
High processing temperature	Lower the processing temperature	

Experimental Protocols

Protocol 1: Evaluation of Pigment Bleeding in Plastics (Adapted from ASTM D279, Method B)

1. Objective: To assess the tendency of **Pigment Red 170** to migrate from a colored plastic into a white plastic in direct contact.

2. Materials:

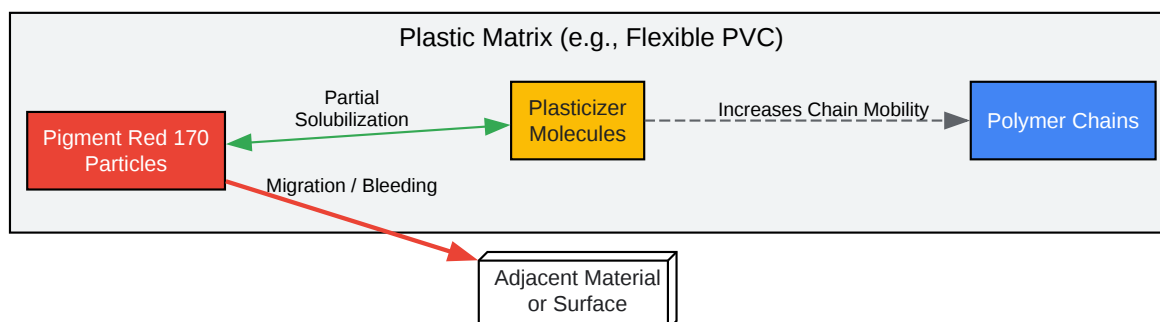
- Plastic resin (e.g., flexible PVC, LDPE)
- **Pigment Red 170** (sample to be tested)
- Titanium dioxide (for the white plastic)
- Plasticizer (if testing in flexible PVC)
- Processing equipment (e.g., two-roll mill, compression molder)
- White, unpigmented plastic plaques for comparison
- Colorimeter

3. Procedure:

4. Reporting:

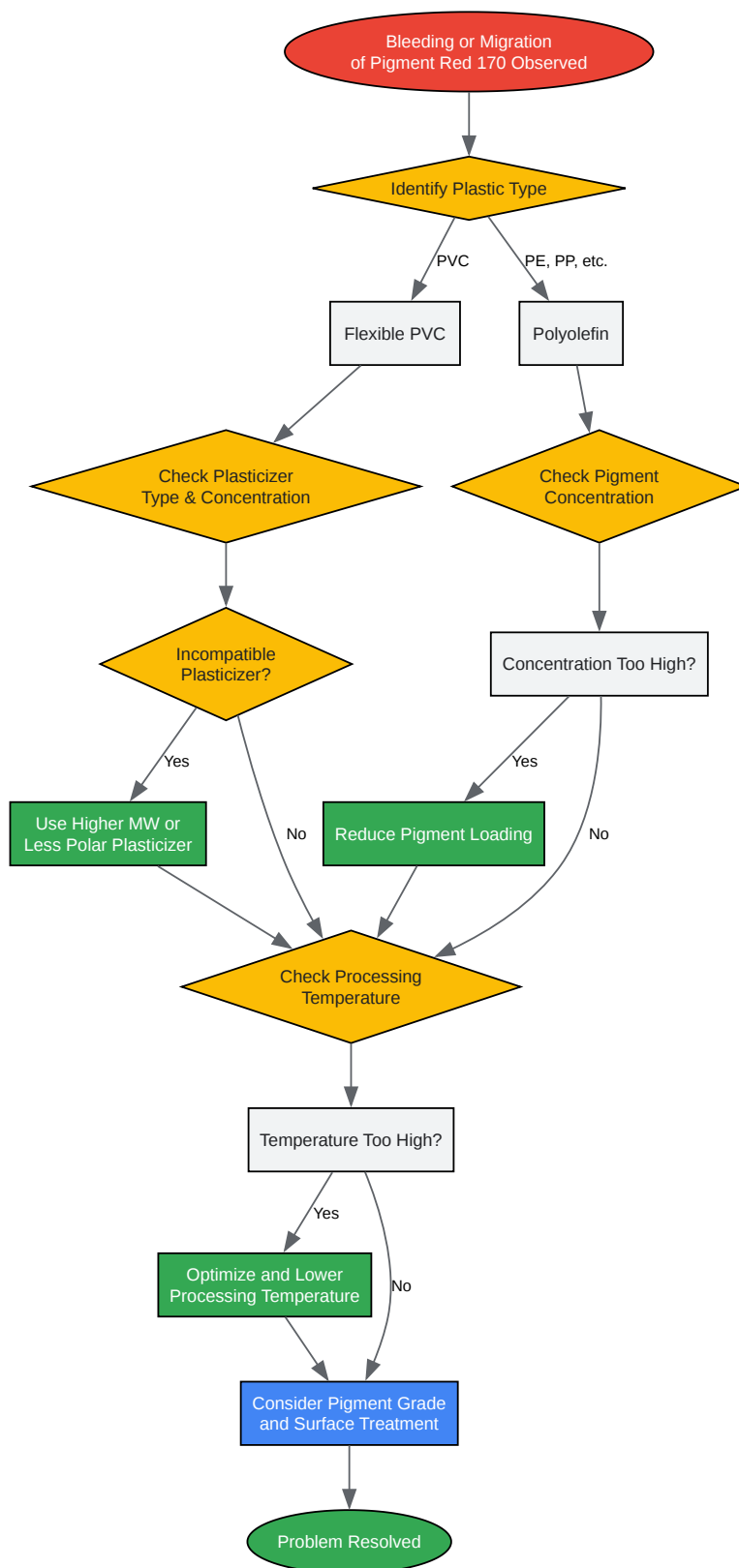
- Report the ΔE^* value as a measure of bleeding.
- Include details of the plastic formulation, pigment concentration, test temperature, pressure, and duration.

Mandatory Visualizations



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Caption: Mechanism of **Pigment Red 170** migration in a plasticized polymer.



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Caption: Troubleshooting workflow for **Pigment Red 170** bleeding and migration.

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